

Application Notes and Protocols: Preparation of ZD-4190 Stock Solution

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Compound of Interest

Compound Name: ZD-4190

Cat. No.: B1663494

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Abstract

ZD-4190 is a potent, orally available inhibitor of the vascular endothelial growth factor receptor 2 (VEGFR2) and epidermal growth factor receptor (EGFR) signaling pathways, making it a compound of significant interest in cancer research.[1] Proper preparation of a stable and accurate stock solution is the first critical step for reliable in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **ZD-4190** stock solutions to ensure experimental reproducibility.

Chemical Properties of ZD-4190

A thorough understanding of the physicochemical properties of **ZD-4190** is essential for accurate stock solution preparation. Key data is summarized in the table below.

Property	Value	Reference
Chemical Formula	C19H16BrFN6O2	[1]
Molecular Weight	459.28 g/mol	[1]
Appearance	Solid powder	[1]
Solubility (in vitro)	DMSO: 12 mg/mL (26.12 mM)	[2]
Water: Insoluble	[2]	
Ethanol: Insoluble	[2]	
Purity	>98%	[1]

Signaling Pathway of ZD-4190

ZD-4190 primarily exerts its anti-tumor effects by inhibiting the kinase activity of VEGFR2 (KDR) and Flt-1, key receptors in the VEGF signaling pathway that drives angiogenesis.[3][4]

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